

# Part 1: Chemical Identity & Tautomeric Dynamics[1]

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## Compound of Interest

Compound Name: 3,5-difluoropyridin-2-ol

CAS No.: 914482-23-8

Cat. No.: B1590269

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**3,5-Difluoropyridin-2-ol** is a critical fluorinated heterocyclic building block used extensively in the synthesis of kinase inhibitors, antivirals, and agrochemicals. Its handling requires a nuanced understanding of its tautomeric nature, which dictates its physical state, solubility, and reactivity profile.[1]

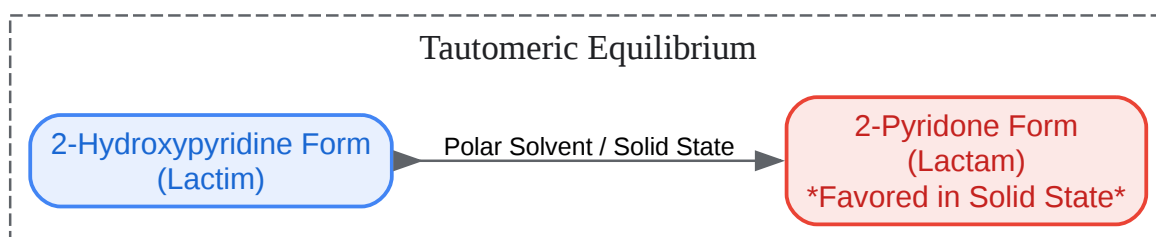
## Nomenclature & Identification

- Primary Name: **3,5-Difluoropyridin-2-ol**[2]
- Preferred Tautomer Name: 3,5-Difluoro-2(1H)-pyridinone
- CAS Registry Number: 914482-23-8[2][3]
- Molecular Formula: C<sub>5</sub>H<sub>3</sub>F<sub>2</sub>NO[1][2][3]
- Molecular Weight: 131.08 g/mol [1][2][3][4]
- Appearance: White to off-white crystalline powder.[1]

## The Tautomeric Equilibrium

Unlike simple phenols, 2-hydroxypyridines exist in a dynamic equilibrium with their 2-pyridone tautomers. For **3,5-difluoropyridin-2-ol**, the 2-pyridone form is thermodynamically favored in the solid state and in polar solvents (e.g., DMSO, Methanol) due to the formation of stable hydrogen-bonded dimers.

- Implication for Handling: In solution, the compound behaves as a polar amide-like species rather than a simple alcohol.[1] This affects solubility (poor in non-polar hydrocarbons) and nucleophilicity (N-alkylation vs. O-alkylation).



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Figure 1: Tautomeric equilibrium shifting toward the 2-pyridone form, influencing solubility and reactivity.

## Part 2: Hazard Identification & Risk Assessment

While not classified as "Fatal" or "Toxic" (Category 1-2), this compound presents significant health risks if handled complacently.[1] The presence of two fluorine atoms increases its lipophilicity, potentially enhancing dermal absorption compared to non-fluorinated analogs.[1]

## GHS Classification (29 CFR 1910.1200 / EU CLP)

Hazard Class	Category	Hazard Statement	Code
Acute Toxicity (Oral)	4	Harmful if swallowed.	H302
Skin Corrosion/Irritation	2	Causes skin irritation. [1][5][6]	H315
Eye Damage/Irritation	2A	Causes serious eye irritation. [1][5][6]	H319
STOT - Single Exposure	3	May cause respiratory irritation. [1][6][7]	H335

## Specific Fluorine-Related Hazards

- **Thermal Decomposition:** At temperatures exceeding its decomposition point (>270°C) or in a fire, this compound releases Hydrogen Fluoride (HF) and Nitrogen Oxides (NOx).[1] HF is extremely corrosive and toxic; standard organic vapor respirators are insufficient for HF gas. [1]
- **Reactivity:** The C-F bonds are generally stable, but under strong basic conditions (e.g., NaH, t-BuLi), the ring may undergo metallation or nucleophilic attack, altering the hazard profile of the reaction mixture.[1]

## Part 3: Operational Handling & Storage

### Storage Protocol

- **Environment:** Store in a cool, dry, well-ventilated area.
- **Temperature:** Ambient (15–25°C) is generally acceptable, though long-term storage at 2–8°C is recommended to prevent slow degradation or discoloration.[1]
- **Atmosphere:** Hygroscopic potential exists.[1] Store under inert gas (Nitrogen or Argon) to prevent moisture absorption, which can complicate stoichiometric calculations in sensitive coupling reactions.[1]
- **Incompatibility:** Keep strictly separated from strong oxidizing agents and acid chlorides.[1]

## Engineering Controls & PPE

Control Level	Requirement	Reason
Ventilation	Fume Hood Required	Prevents inhalation of dust/aerosols (H335).
Gloves	Nitrile ( $\geq 0.11$ mm)	Standard splash protection.[1] Double glove for prolonged handling.[1]
Eye Protection	Safety Glasses w/ Side Shields	Minimum requirement.[1] Goggles required if fine powder risk exists.[1]
Respiratory	N95 / P2 (Solid)	Required if weighing outside a hood (not recommended).[1]

## Part 4: Synthetic Utility & Process Safety

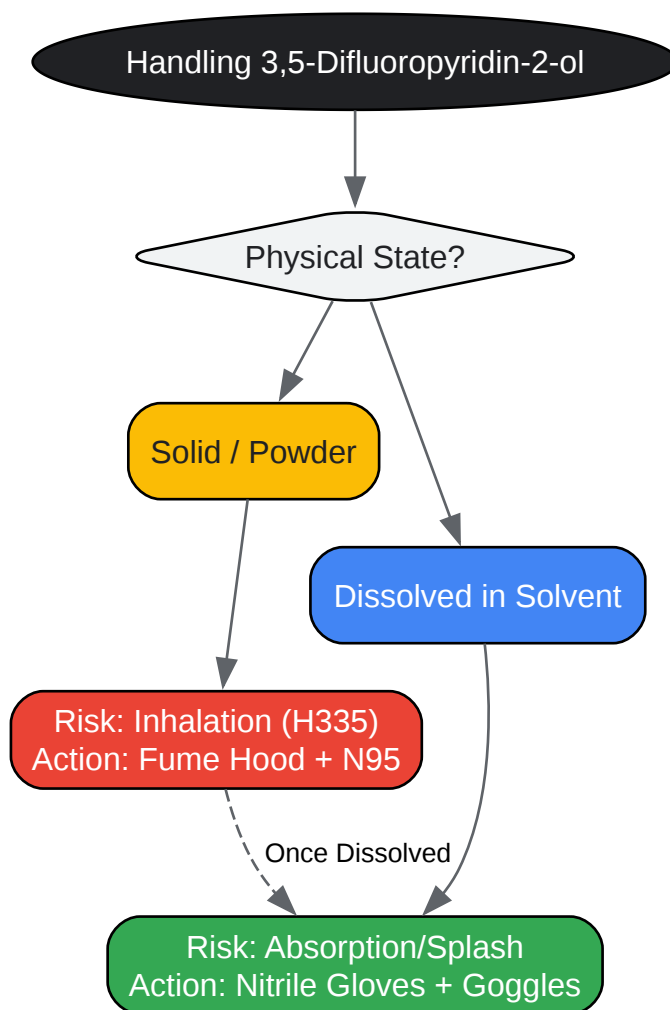
The safety of a chemical is defined by how it behaves during reaction.[1] 3,5-Difluoro-2-pyridone is a "chameleon" intermediate.

### Reactivity Profile

- N-Alkylation vs. O-Alkylation: In the presence of bases (e.g.,  $K_2CO_3$ ,  $Cs_2CO_3$ ), the nitrogen atom is the primary nucleophile.[1] However, silver salts ( $Ag_2CO_3$ ) can promote O-alkylation.[1]
  - Safety Note: Alkylation reactions often use alkyl halides (potential carcinogens) and generate heat.[1]
- Nucleophilic Aromatic Substitution ( $S_NAr$ ): The fluorine atoms at positions 3 and 5 are deactivated relative to positions 2 and 4.[1] However, they can still be displaced by strong nucleophiles (e.g., thiols, amines) under forcing conditions.[1]
  - Safety Note: High temperatures required for  $S_NAr$  on this scaffold increase the risk of thermal runaway or vessel over-pressurization.[1]

## Protocol: Safe Handling in Cross-Coupling

- Step 1: Weigh the solid 3,5-difluoro-2-pyridone inside a fume hood. Avoid static discharge (use an antistatic gun if available).[1]
- Step 2: Dissolve in the solvent (e.g., DMF, DMSO) before adding strong bases (like NaH).[1]
  - Why? Adding solid hydride to a solid pyridone can create "hot spots." [1] Solution-phase mixing ensures heat dissipation.[1]
- Step 3: Quench reactions slowly. If unreacted fluorinated material remains, treat the waste stream as halogenated organic waste.[1]



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Figure 2: Decision logic for PPE selection based on physical state.

## Part 5: Emergency Response & Waste Disposal

### First Aid Measures

- Eye Contact: Rinse cautiously with water for 15 minutes.[1][8] Remove contact lenses if present.[1] Seek medical attention immediately (risk of corneal abrasion from particulates).[1]
- Skin Contact: Wash with soap and water.[1][8] If irritation persists, seek medical advice. Note: Unlike HF acid, this compound does not require calcium gluconate gel unless it has been subjected to thermal decomposition.[1]
- Inhalation: Move to fresh air. If breathing is difficult, administer oxygen.[1][8]

### Accidental Release (Spill)

- Evacuate: Clear the immediate area of non-essential personnel.
- PPE: Wear goggles, nitrile gloves, and a lab coat.[1]
- Containment:
  - Solid: Dampen with a wet paper towel to prevent dust generation, then sweep up.[1]
  - Liquid: Absorb with sand or vermiculite.[1]
- Clean: Wipe the surface with a dilute detergent solution.[1]

### Waste Disposal

- Classification: Halogenated Organic Waste.[1]
- Prohibition: Do NOT dispose of down the drain. The fluorinated ring is persistent and can be toxic to aquatic life.[1]
- Method: Incineration in a licensed facility equipped with a scrubber for Hydrogen Fluoride (HF).[1]

### References

- National Center for Biotechnology Information. (2025).[1] PubChem Compound Summary for CID 11317865, 3,5-Difluoro-2-pyridone. Retrieved from [[Link](#)]

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